

physical properties of (4-tert-butylphenyl)methanesulfonyl chloride

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (4-tert-butylphenyl)methanesulfonyl Chloride

Cat. No.: B1273283

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An In-depth Technical Guide on the Physical Properties of **(4-tert-butylphenyl)methanesulfonyl chloride**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physical properties of **(4-tert-butylphenyl)methanesulfonyl chloride**. The information is compiled from various chemical data sources and is intended to assist researchers and professionals in drug development and other scientific endeavors.

Core Physical Properties

(4-tert-butylphenyl)methanesulfonyl chloride is a sulfonyl chloride compound containing a tert-butylphenyl group. Its physical state is reported as a solid by commercial suppliers. While detailed experimental values for several key physical properties are not readily available in the public domain, computed and basic data have been aggregated and are presented below.

Data Presentation

Property	Value	Source
Molecular Formula	C ₁₁ H ₁₅ ClO ₂ S	PubChem[1]
Molecular Weight	246.75 g/mol	PubChem[1], Sigma-Aldrich
Physical State	Solid	Sigma-Aldrich
CAS Number	519056-61-2	PubChem[1]

Note: Experimental data for melting point, boiling point, density, and solubility for **(4-tert-butylphenyl)methanesulfonyl chloride** are not currently available in the cited resources.

Experimental Protocols

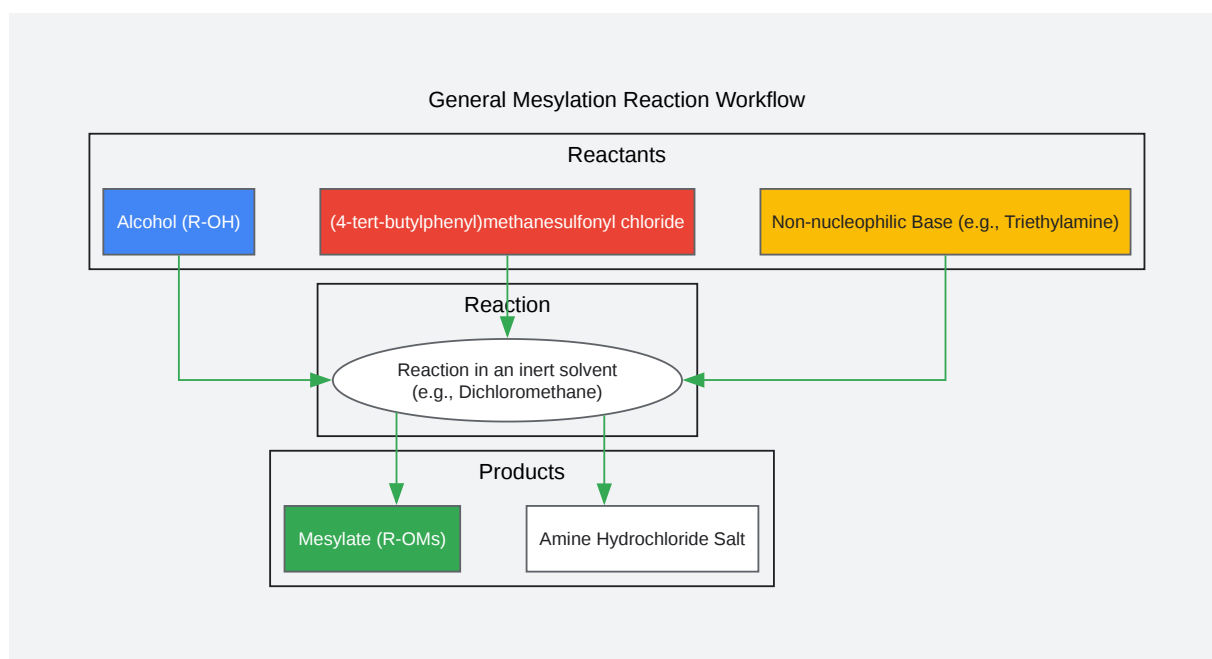
Detailed experimental protocols for the determination of the physical properties of **(4-tert-butylphenyl)methanesulfonyl chloride** are not explicitly described in the available literature. However, standard methodologies for determining the physical properties of solid organic compounds would be applicable. These include:

- **Melting Point:** Determined using a melting point apparatus, where a small sample is heated, and the temperature range over which it melts is observed.
- **Boiling Point:** For solids, the boiling point is determined under reduced pressure to prevent decomposition.
- **Density:** Can be measured using techniques such as gas pycnometry for solids.
- **Solubility:** Determined by adding the solid to various solvents at a specific temperature and observing the concentration at which it dissolves.

Logical Relationships in Synthesis

While specific signaling pathways involving **(4-tert-butylphenyl)methanesulfonyl chloride** are not documented, its structural relative, methanesulfonyl chloride, is a widely used reagent in organic synthesis, particularly in drug discovery. It is primarily used to introduce a mesylate group, which is an excellent leaving group in nucleophilic substitution and elimination reactions.

The synthesis of a mesylate from an alcohol using methanesulfonyl chloride is a common transformation. The logical workflow for such a reaction is depicted below.



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Caption: General workflow for the mesylation of an alcohol.

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References

- 1. (4-tert-butylphenyl)methanesulfonyl Chloride | C₁₁H₁₅ClO₂S | CID 2794645 - PubChem [pubchem.ncbi.nlm.nih.gov]

- To cite this document: BenchChem. [physical properties of (4-tert-butylphenyl)methanesulfonyl chloride]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1273283#physical-properties-of-4-tert-butylphenyl-methanesulfonyl-chloride]

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